

Spectroscopic and Spectrometric Characterization of Verdoracine: A Technical Guide

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Compound of Interest

Compound Name:	Verdoracine
CAS No.:	14974-92-6
Cat. No.:	B1172390

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Verdoracine, chemically known as 4-isopropyl-1-methyl-2-(prop-1-enyl)benzene, is a volatile organic compound with applications in the fragrance and potentially other industries. A thorough understanding of its molecular structure and purity is paramount for its effective and safe utilization. This technical guide provides a summary of the expected spectroscopic and spectrometric data for **Verdoracine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). Detailed experimental protocols for acquiring such data are also presented, alongside graphical representations of the analytical workflows. This document is intended to serve as a valuable resource for researchers and professionals engaged in the analysis and application of **Verdoracine**.

Predicted Spectroscopic and Spectrometric Data

Due to the limited availability of published experimental spectra for **Verdoracine**, the following tables present predicted data based on the known chemical structure and typical values for its constituent functional groups. These tables provide a baseline for the identification and characterization of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: Predicted ^1H NMR Spectroscopic Data for **Verdoracine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.0-7.2	m	3H	Ar-H
~ 6.0-6.4	m	2H	-CH=CH-
~ 2.9	septet	1H	Ar-CH(CH ₃) ₂
~ 2.3	s	3H	Ar-CH ₃
~ 1.8	d	3H	=CH-CH ₃
~ 1.2	d	6H	-CH(CH ₃) ₂

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Verdoracine**

Chemical Shift (δ , ppm)	Assignment
~ 145-148	Ar-C (quaternary)
~ 135-138	Ar-C (quaternary)
~ 128-132	Ar-CH
~ 125-128	Ar-CH
~ 125-130	-CH=CH-
~ 33-35	Ar-CH(CH ₃) ₂
~ 23-25	-CH(CH ₃) ₂
~ 20-22	Ar-CH ₃
~ 18-20	=CH-CH ₃

Infrared (IR) Spectroscopy Data

Table 3: Predicted IR Absorption Bands for **Verdoracine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3000-3100	Medium	Aromatic & Vinylic C-H stretch
2850-2960	Strong	Aliphatic C-H stretch
1640-1680	Medium	C=C stretch (alkene)
1450-1600	Medium-Weak	Aromatic C=C stretch
1365-1385	Medium	C-H bend (isopropyl)
800-900	Strong	C-H out-of-plane bend (aromatic substitution dependent)

Mass Spectrometry (MS) Data

Table 4: Predicted Mass Spectrometry Fragmentation Data for **Verdoracine**

m/z	Relative Intensity	Possible Fragment
174	High	[M] ⁺ (Molecular Ion)
159	High	[M-CH ₃] ⁺
131	Medium	[M-C ₃ H ₇] ⁺
91	Medium	[C ₇ H ₇] ⁺ (Tropylium ion)

Experimental Protocols

The following are detailed methodologies for the acquisition of spectroscopic and spectrometric data for a liquid organic compound such as **Verdoracine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

Sample Preparation:

- Prepare a solution by dissolving approximately 5-10 mg of **Verdoracine** in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.

¹H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: 0-12 ppm.
- Acquisition Time: 2-4 seconds.

- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16.
- Temperature: 298 K.

¹³C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse experiment.
- Spectral Width: 0-220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more, depending on concentration.
- Temperature: 298 K.

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the signals in the ¹H NMR spectrum.
- Perform baseline correction.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **Verdoracine**.

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

Sample Preparation (Neat Liquid):

- Place one drop of liquid **Verdoracine** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Carefully place a second salt plate on top of the first, creating a thin liquid film between the plates.
- Mount the "sandwich" plates in the spectrometer's sample holder.

Data Acquisition:

- Record a background spectrum of the empty spectrometer.
- Place the sample in the beam path and acquire the sample spectrum.
- The spectrum is typically recorded over the range of 4000-400 cm^{-1} .
- Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.

Data Processing:

- The instrument software automatically ratios the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Identify and label the major absorption bands.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **Verdoracine**.

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

GC-MS Method:

- Sample Preparation: Prepare a dilute solution of **Verdoracine** in a volatile organic solvent (e.g., dichloromethane or hexane).
- Gas Chromatography:

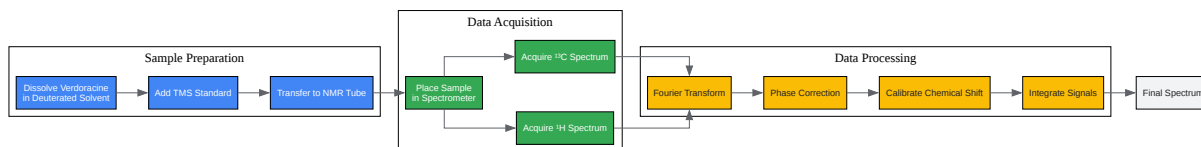
- Column: A non-polar capillary column (e.g., DB-5ms).
- Injector Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 1 minute, then ramp to 250 °C at 10 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometry:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

Data Analysis:

- Identify the peak corresponding to **Verdoracine** in the total ion chromatogram (TIC).
- Extract the mass spectrum for this peak.
- Identify the molecular ion peak ($[M]^+$).
- Analyze the fragmentation pattern and assign major fragment ions.

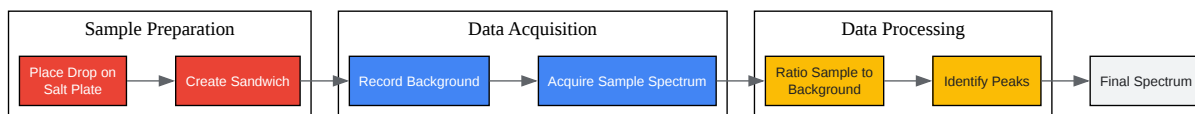
Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



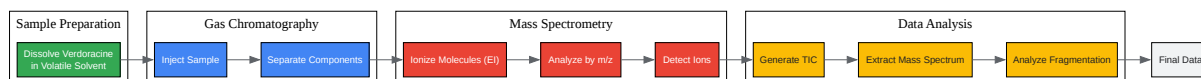
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Caption: Workflow for NMR Spectroscopy.



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Caption: Workflow for IR Spectroscopy.



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Caption: Workflow for GC-MS Analysis.

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